

An In-depth Technical Guide to 1-(4-isopropylcyclohexyl)ethanol

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Compound of Interest

Compound Name: 1-(4-isopropylcyclohexyl)ethanol

Cat. No.: B1617246

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Introduction

1-(4-isopropylcyclohexyl)ethanol is a synthetic fragrance ingredient valued for its delicate, floral, muguet (lily-of-the-valley) scent profile.^{[1][2]} It is used in a variety of consumer products, including perfumes, lotions, and soaps.^[2] The compound exists as a mixture of four diastereoisomers, with the (-)-1-S-cis-isomer possessing the most potent floral aroma.^{[1][3]} From a chemical standpoint, it is a secondary alcohol attached to an isopropyl-substituted cyclohexane ring. This guide provides a comprehensive overview of the synthesis, chemical properties, and known biological aspects of **1-(4-isopropylcyclohexyl)ethanol**, with a focus on detailed experimental procedures and quantitative data.

Chemical Properties and Data

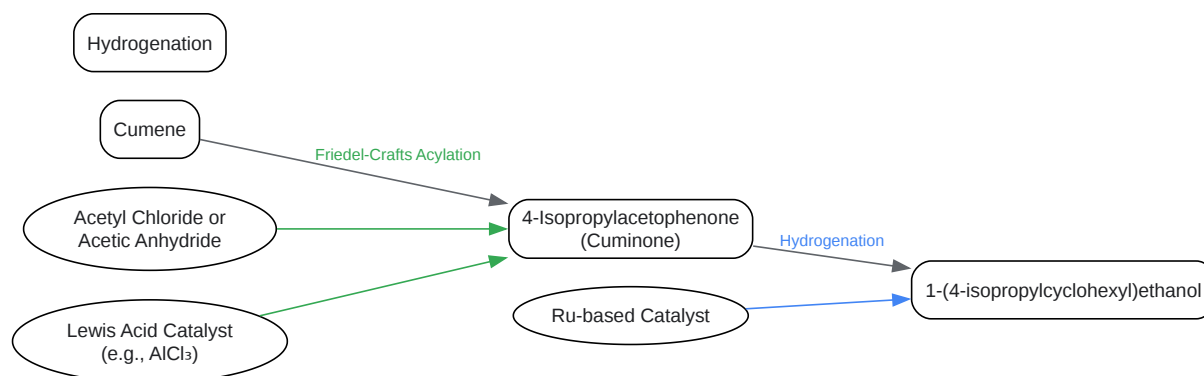
1-(4-isopropylcyclohexyl)ethanol is a clear to pale yellow liquid with a characteristic floral scent.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O	[3][4]
Molecular Weight	170.29 g/mol	[3][4]
CAS Number	63767-86-2	[3][4]
Boiling Point	~240 °C	[3]
Density	~0.888 g/cm ³	[3]
LogP	~3.544	[3]
Appearance	Clear to pale yellow liquid	[1]
Odor Profile	Floral, muguet, waxy, lily-of-the-valley, rose	[2]

Synthesis of 1-(4-isopropylcyclohexyl)ethanol

The most common industrial synthesis of **1-(4-isopropylcyclohexyl)ethanol** is a two-step process starting from cumene (isopropylbenzene).^{[1][3]} The first step is a Friedel-Crafts acylation to form 4-isopropylacetophenone (cuminone), which is then hydrogenated to the final product.^[1]

Synthesis Workflow



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